

# 5-Fluoro-2-hydrazinylpyridine: A Technical Guide to Safety, Toxicity, and Handling

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## Compound of Interest

Compound Name: 5-Fluoro-2-hydrazinylpyridine

Cat. No.: B130646

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Disclaimer: This document provides a comprehensive overview of the available safety and toxicity information for **5-Fluoro-2-hydrazinylpyridine** and related compounds. However, specific toxicological data for **5-Fluoro-2-hydrazinylpyridine** is limited. All handling and experimental procedures should be conducted with extreme caution, adhering to all institutional and regulatory safety guidelines. A thorough risk assessment should be performed before any use of this compound.

## Introduction

**5-Fluoro-2-hydrazinylpyridine** is a fluorinated pyridine derivative containing a reactive hydrazine moiety.<sup>[1]</sup> Its structural similarity to other biologically active hydrazines and fluorinated compounds suggests its potential utility as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.<sup>[1]</sup> However, the presence of both the fluoro- and hydrazinyl- functional groups raises significant safety and toxicity concerns. Hydrazine and its derivatives are known to exhibit a range of toxic effects, including genotoxicity and carcinogenicity.<sup>[2][3]</sup> The introduction of a fluorine atom can further modify the metabolic profile and potential toxicity of the molecule.<sup>[4][5][6]</sup> This guide provides a detailed overview of the known safety, toxicity, and handling considerations for **5-Fluoro-2-hydrazinylpyridine**, drawing on data from related compounds where specific information is unavailable.

## Physicochemical Properties

A summary of the known physicochemical properties of **5-Fluoro-2-hydrazinylpyridine** is presented in Table 1.

Table 1: Physicochemical Properties of **5-Fluoro-2-hydrazinylpyridine**

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>6</sub> FN <sub>3</sub>	[1]
Molecular Weight	127.12 g/mol	[1]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	145-149 °C	[1]
Solubility	Limited solubility in water; soluble in common organic solvents (e.g., ethanol, dichloromethane)	[1]
Stability	Stable under normal conditions; may be sensitive to high temperatures and strong oxidants. Hygroscopic.	[1]

## Hazard Identification and Classification

**5-Fluoro-2-hydrazinylpyridine** is classified as a hazardous chemical. The primary hazards are associated with its acute toxicity, and skin and eye irritation.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Toxicity, Dermal	3 or 4	H311: Toxic in contact with skin or H312: Harmful in contact with skin
Acute Toxicity, Inhalation	3 or 4	H331: Toxic if inhaled or H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

Note: The exact GHS category can vary between suppliers. All classifications indicate a significant hazard that requires stringent safety precautions.

## Toxicological Information

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **5-Fluoro-2-hydrazinylpyridine** are not readily available in the public domain. The toxicological assessment is therefore based on the known hazards of hydrazine derivatives and fluorinated aromatic compounds.

## Acute Toxicity

As indicated by its GHS classification, **5-Fluoro-2-hydrazinylpyridine** is considered to be acutely toxic via oral, dermal, and inhalation routes of exposure. Symptoms of acute exposure to hydrazine compounds can include irritation of the eyes, nose, and throat, dizziness, headache, nausea, and in severe cases, seizures and coma.<sup>[7]</sup>

## Skin and Eye Irritation

The compound is a known skin and eye irritant.<sup>[1]</sup> Direct contact can cause redness, pain, and inflammation. Prolonged or repeated skin contact may lead to dermatitis.

## Genotoxicity and Carcinogenicity

Hydrazine and many of its derivatives have been shown to be genotoxic, meaning they can damage DNA.[2][3][8] Several hydrazine compounds are also classified as probable or possible human carcinogens. The genotoxic potential of **5-Fluoro-2-hydrazinylpyridine** has not been specifically tested, but it should be handled as a potential mutagen and carcinogen.

## Chronic Toxicity

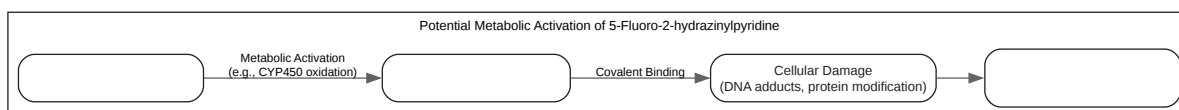
There is no specific data on the chronic toxicity of **5-Fluoro-2-hydrazinylpyridine**. Chronic exposure to hydrazine has been associated with damage to the liver, kidneys, and central nervous system.[7][9]

## Metabolism and Potential Mechanisms of Toxicity

The toxicity of many hydrazine derivatives is linked to their metabolic activation into reactive intermediates.[10] While the specific metabolic pathways for **5-Fluoro-2-hydrazinylpyridine** have not been elucidated, it is plausible that it undergoes similar biotransformation.

A potential metabolic pathway could involve the oxidation of the hydrazine moiety by cytochrome P450 enzymes to form reactive species such as diazenes and free radicals. These reactive intermediates can then bind to cellular macromolecules like DNA, RNA, and proteins, leading to cellular damage and toxicity.

The fluorine substituent may influence the rate and site of metabolism. Fluorine atoms can alter the electronic properties of the pyridine ring and may block or alter metabolic pathways that would occur in the non-fluorinated analogue.[4][5][6] However, metabolism can sometimes lead to defluorination, releasing fluoride ions, which can have their own toxic effects.[4][11]



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Caption: A generalized pathway for the potential metabolic activation and toxicity of **5-Fluoro-2-hydrazinylpyridine**.

## Handling and Safety Precautions

Due to its hazardous nature, **5-Fluoro-2-hydrazinylpyridine** must be handled with strict adherence to safety protocols.

## Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn at all times. Gloves should be inspected before use and changed frequently.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Lab Coat:** A flame-resistant lab coat should be worn and kept buttoned.
- **Respiratory Protection:** All handling of the solid compound or its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols. If there is a risk of exposure outside of a fume hood, a properly fitted respirator with an appropriate cartridge should be used.

## Engineering Controls

- **Chemical Fume Hood:** All weighing and experimental manipulations of **5-Fluoro-2-hydrazinylpyridine** should be conducted in a chemical fume hood with adequate airflow.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the work area.

## Storage

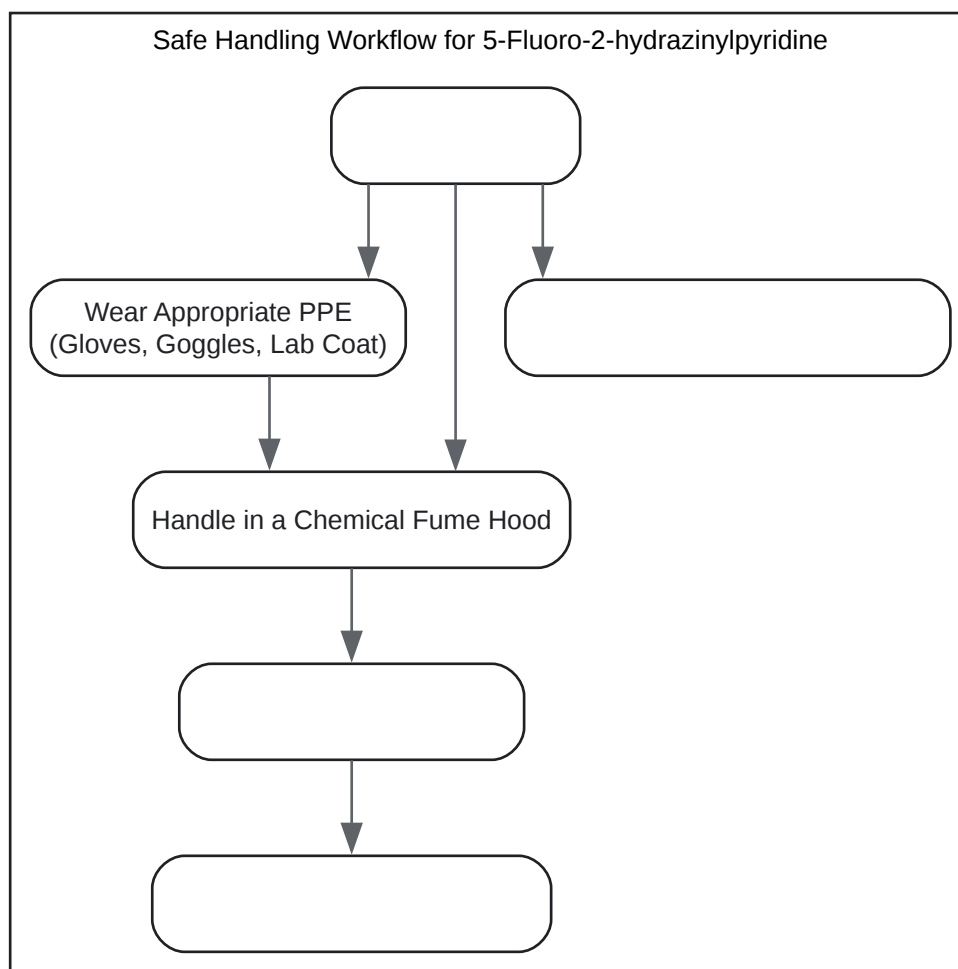
- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
- Protect from light and moisture.

## Disposal

- All waste containing **5-Fluoro-2-hydrazinylpyridine** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.
- Use designated, labeled, and sealed containers for cytotoxic waste.[\[12\]](#)

## Spill and Emergency Procedures

- In case of a spill, evacuate the area and prevent others from entering.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up a small spill.
- For small spills of solid material, carefully sweep it up, avoiding dust generation, and place it in a sealed container for hazardous waste disposal.
- For larger spills, or if you are not trained to handle them, contact your institution's environmental health and safety department immediately.
- In case of skin contact, immediately wash the affected area with soap and plenty of water for at least 15 minutes and seek medical attention.
- In case of eye contact, immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.
- If inhaled, move the person to fresh air and seek immediate medical attention.



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Caption: A workflow diagram for the safe handling of **5-Fluoro-2-hydrazinylpyridine** in a laboratory setting.

## Experimental Protocols

The following are generalized protocols for assessing the cytotoxicity of a compound like **5-Fluoro-2-hydrazinylpyridine**. These should be adapted and optimized for the specific cell lines and experimental conditions being used.

### Protocol for MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay for Cell Viability

This assay measures the metabolic activity of cells, which is an indicator of cell viability.

## Materials:

- Target cell line
- Complete cell culture medium
- **5-Fluoro-2-hydrazinylpyridine**
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- Microplate reader

## Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- Compound Treatment: Prepare a stock solution of **5-Fluoro-2-hydrazinylpyridine** in a suitable solvent (e.g., DMSO) and then prepare serial dilutions in complete cell culture medium. Remove the old medium from the cells and add the medium containing different concentrations of the compound. Include a vehicle control (medium with the same concentration of DMSO without the compound) and a no-treatment control.
- Incubation: Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours).
- MTT Addition: After incubation, add 20 µL of MTT solution to each well and incubate for 3-4 hours at 37°C.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.



- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

## Protocol for Lactate Dehydrogenase (LDH) Release Assay for Cytotoxicity

This assay measures the release of LDH from damaged cells, which is an indicator of compromised cell membrane integrity.

Materials:

- Target cell line
- Complete cell culture medium
- **5-Fluoro-2-hydrazinylpyridine**
- Commercial LDH cytotoxicity assay kit
- 96-well plates
- Microplate reader

Procedure:

- **Cell Seeding and Treatment:** Follow steps 1 and 2 of the MTT assay protocol. Include a positive control for maximum LDH release (e.g., cells treated with a lysis buffer provided in the kit).
- **Incubation:** Incubate the plate for the desired exposure time.
- **Supernatant Collection:** After incubation, carefully collect a portion of the cell culture supernatant from each well.
- **LDH Reaction:** Follow the instructions of the commercial LDH cytotoxicity assay kit. Typically, this involves adding the collected supernatant to a reaction mixture containing the LDH substrate.

- Absorbance Measurement: After the recommended incubation time, measure the absorbance at the specified wavelength (usually around 490 nm).
- Data Analysis: Calculate the percentage of LDH release relative to the positive control.

## Conclusion

**5-Fluoro-2-hydrazinylpyridine** is a potentially valuable research chemical that must be handled with a high degree of caution due to its acute toxicity, irritant properties, and the known genotoxic and carcinogenic potential of related hydrazine compounds. While specific toxicological data for this compound is lacking, a conservative approach to safety, including the use of appropriate personal protective equipment and engineering controls, is essential. Researchers should conduct a thorough risk assessment before using this compound and follow established protocols for handling hazardous chemicals. Further toxicological studies are needed to fully characterize the safety profile of **5-Fluoro-2-hydrazinylpyridine**.

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